

Application Notes and Protocols for BM 15766 Sulfate Powder

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Compound of Interest

Compound Name: **BM 15766 sulfate**

Cat. No.: **B3290633**

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed guidelines for the proper storage, handling, and experimental use of **BM 15766 sulfate** powder, a potent inhibitor of cholesterol biosynthesis.

Introduction

BM 15766 sulfate is a chemical compound that acts as an inhibitor of 7-dehydrocholesterol $\delta 7$ -reductase, an enzyme crucial for the final step of cholesterol biosynthesis.^{[1][2][3][4]} This inhibition leads to a decrease in plasma cholesterol levels and an accumulation of the precursor 7-dehydrocholesterol.^{[5][6]} Due to its specific mechanism of action, BM 15766 is a valuable tool in research studying cholesterol metabolism, steroidogenesis, and developmental biology. It has been used to create animal models for Smith-Lemli-Opitz Syndrome (SLOS), a human genetic disorder caused by a deficiency in the same enzyme.^[1]

Physicochemical Properties and Storage

Proper storage is critical to maintain the stability and activity of **BM 15766 sulfate** powder.

Property	Value
Appearance	White powder[4][7]
Molecular Formula	C ₂₂ H ₂₅ ClN ₂ O ₂ · H ₂ SO ₄ [1]
Molecular Weight	482.98 g/mol [1][3][7]
CAS Number	86621-94-5[1][3][7]
Storage (Powder)	Store at 2-8°C, sealed and away from moisture. [1][2][4][7] Some suppliers recommend -20°C for long-term storage (up to 3 years).[3]
Storage (In Solvent)	Store at -80°C for up to 6 months or -20°C for up to 1 month.[2][8][9] Solutions should be sealed and protected from moisture.[2]
Solubility	Insoluble in water.[1][4] Soluble in DMSO at concentrations ranging from 4 mg/mL to 100 mg/mL (ultrasonication may be required).[1][2][4]

Handling and Safety Precautions

BM 15766 sulfate is for research and development use only.[1] Users should consult the Material Safety Data Sheet (MSDS) for comprehensive hazard information and safe handling practices.[1]

Recommended Personal Protective Equipment (PPE):

- Respiratory Protection: Dust mask (type N95 or equivalent)[7]
- Eye Protection: Safety glasses or goggles[7]
- Hand Protection: Chemical-resistant gloves[7]

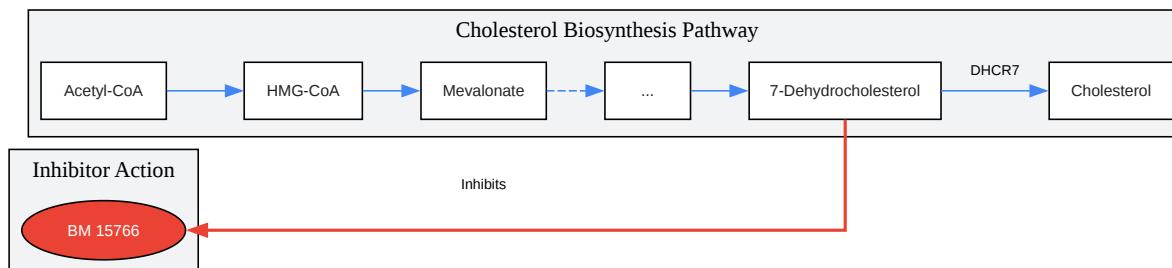
General Handling Guidelines:

- Avoid inhalation of dust.

- Prevent contact with skin and eyes.
- Use in a well-ventilated area or with appropriate engineering controls (e.g., fume hood).
- Wash hands thoroughly after handling.

Mechanism of Action: Cholesterol Biosynthesis Inhibition

BM 15766 specifically inhibits the enzyme 7-dehydrocholesterol δ 7-reductase (DHCR7). This enzyme catalyzes the conversion of 7-dehydrocholesterol to cholesterol, the final step in the Kandutsch-Russell pathway of cholesterol biosynthesis. Inhibition of DHCR7 leads to a systemic reduction in cholesterol levels and a corresponding accumulation of 7-dehydrocholesterol.



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Caption: Inhibition of 7-dehydrocholesterol reductase (DHCR7) by BM 15766.

Experimental Protocols

Due to its insolubility in aqueous solutions, a stock solution of **BM 15766 sulfate** should be prepared in an organic solvent, typically dimethyl sulfoxide (DMSO).

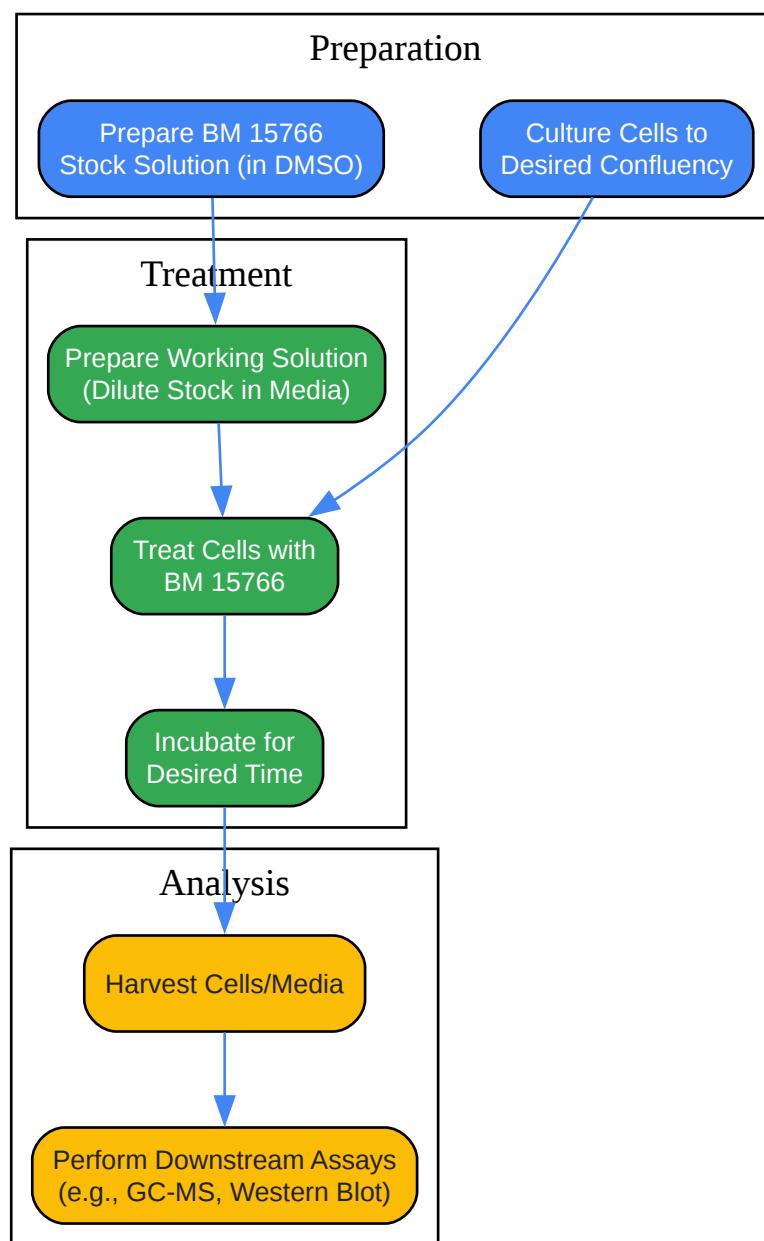
Materials:

- **BM 15766 sulfate** powder
- Anhydrous DMSO (newly opened to minimize hygroscopic effects)[2]
- Sterile, amber glass vials or polypropylene tubes
- Vortex mixer
- Ultrasonic bath (optional, but recommended for higher concentrations)[2]

Protocol:

- Equilibrate the **BM 15766 sulfate** powder to room temperature before opening the container to prevent condensation.
- Weigh the desired amount of powder in a sterile microcentrifuge tube or vial.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mg/mL).
- Vortex the solution thoroughly until the powder is dissolved. For higher concentrations, sonication in an ultrasonic water bath may be necessary to ensure complete dissolution.[2]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2][8][9]

This workflow outlines the general steps for treating cultured cells with BM 15766 to study its effects on cholesterol metabolism or other cellular processes.

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Caption: General experimental workflow for cell-based assays with BM 15766.

Protocol:

- Cell Culture: Plate and culture cells of interest according to standard protocols until they reach the desired confluence for the experiment.
- Preparation of Working Solution:

- Thaw an aliquot of the BM 15766 stock solution.
- Dilute the stock solution in pre-warmed cell culture medium to the final desired working concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Include a vehicle control (medium with the same final concentration of DMSO) in the experimental design.

- Cell Treatment:
 - Remove the existing culture medium from the cells.
 - Add the medium containing the desired concentration of BM 15766 (or vehicle control).
 - Incubate the cells for the experimentally determined time period.
- Downstream Analysis:
 - Following incubation, harvest the cells and/or culture medium.
 - Proceed with the planned downstream analysis, such as:
 - Sterol Profiling: Use gas chromatography-mass spectrometry (GC-MS) to quantify changes in cholesterol and 7-dehydrocholesterol levels.
 - Gene Expression Analysis: Perform qPCR or RNA-seq to assess changes in the expression of genes involved in cholesterol homeostasis.
 - Protein Analysis: Use Western blotting to measure the protein levels of DHCR7 or other relevant proteins.
 - Cell Viability Assays: Assess the cytotoxic effects of the compound.

Concluding Remarks

BM 15766 sulfate is a powerful research tool for investigating the cholesterol biosynthesis pathway and its role in various biological processes. Adherence to these storage, handling, and

experimental guidelines will ensure the integrity of the compound and the reproducibility of experimental results. Always prioritize safety by using appropriate personal protective equipment and following established laboratory safety protocols.

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